

# Paclobutrazol-d4: An In-depth Technical Guide for Research Applications

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## Compound of Interest

Compound Name: *Paclobutrazol-d4*

Cat. No.: *B12393926*

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This technical guide provides a comprehensive overview of the **Paclobutrazol-d4** analytical standard, designed for use in research and developmental settings. This document details its chemical and physical properties, mechanism of action, and its application as an internal standard in analytical methodologies.

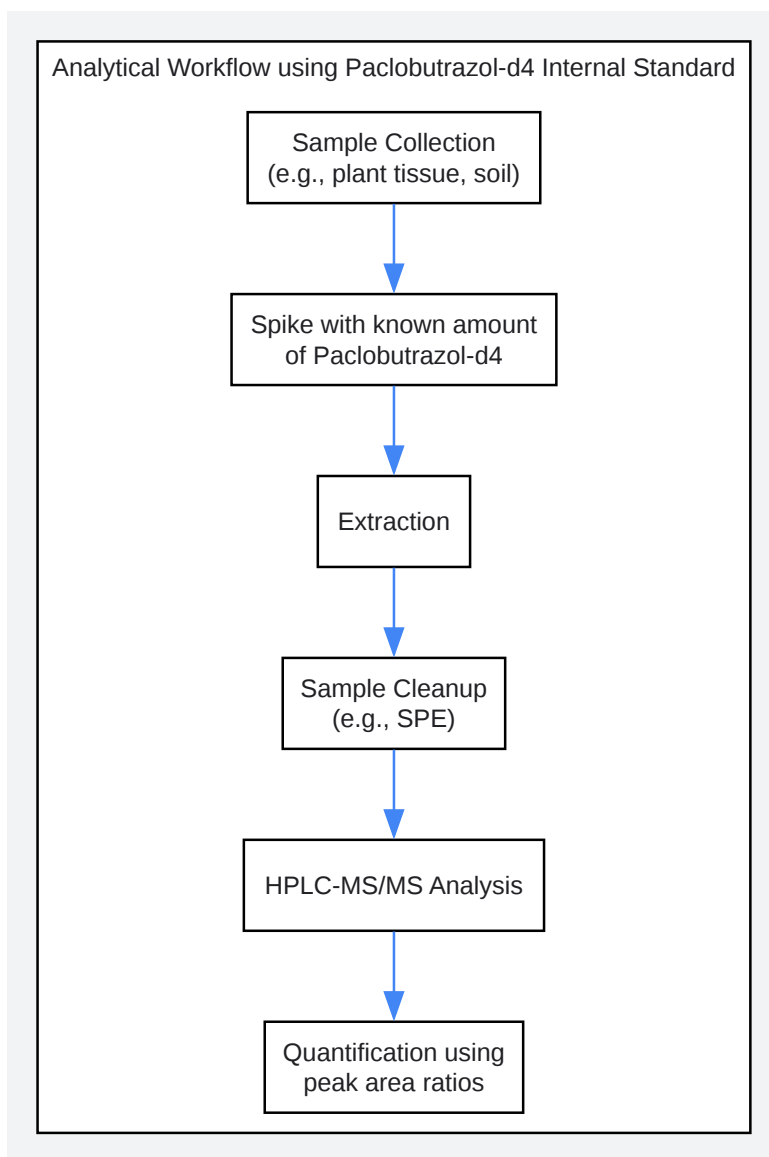
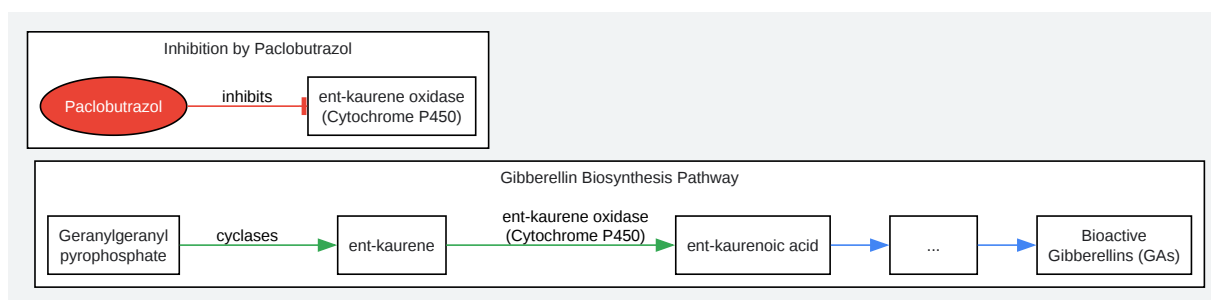
## Core Properties of Paclobutrazol and its Deuterated Analog

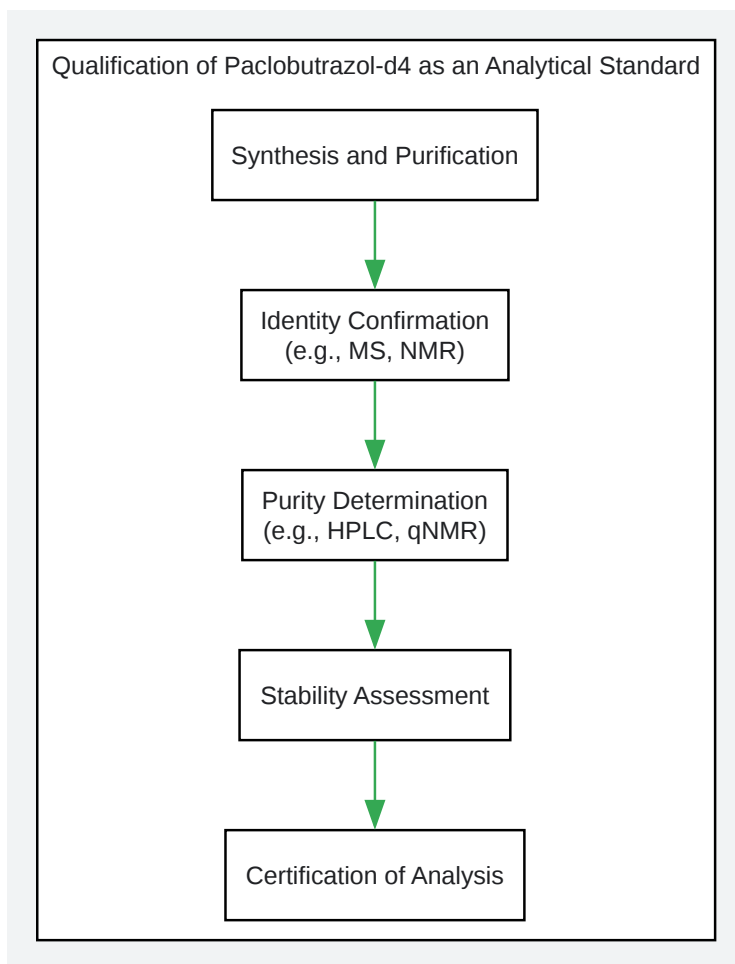
Paclobutrazol is a triazole-based plant growth retardant and fungicide.<sup>[1][2]</sup> Its deuterated analog, **Paclobutrazol-d4**, serves as an ideal internal standard for quantitative analysis, particularly in mass spectrometry-based methods, due to its similar physicochemical properties to the parent compound.<sup>[3]</sup>

Property	Paclobutrazol	Paclobutrazol-d4
Synonyms	(2RS,3RS)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pentan-3-ol	(2RS,3RS)-1-(4-Chlorophenyl-d4)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pentan-3-ol
Molecular Formula	C <sub>15</sub> H <sub>20</sub> ClN <sub>3</sub> O	C <sub>15</sub> H <sub>16</sub> D <sub>4</sub> ClN <sub>3</sub> O
Molecular Weight	293.8 g/mol	297.82 g/mol
Appearance	White crystalline solid	Neat
Melting Point	165-166 °C	Not specified
Solubility	Soluble in polar organic solvents (e.g., ethanol, methanol, acetone), insoluble in water.	Not specified, expected to be similar to Paclobutrazol
Purity (as analytical standard)	≥98.0% (HPLC)	≥98.0% (HPLC)

## Mechanism of Action: Inhibition of Gibberellin Biosynthesis

Paclobutrazol's primary mode of action is the inhibition of gibberellin biosynthesis, a crucial plant hormone responsible for cell elongation.<sup>[1][2]</sup> Specifically, the (2S,3S) isomer of paclobutrazol inhibits the enzyme ent-kaurene oxidase, a cytochrome P450 monooxygenase. This enzyme catalyzes the oxidation of ent-kaurene to ent-kaurenoic acid, a key step in the gibberellin biosynthetic pathway.<sup>[4]</sup> By blocking this step, paclobutrazol reduces the levels of active gibberellins, leading to a decrease in internodal growth and resulting in stouter stems.<sup>[1][2]</sup>





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## References

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